

Navigating the Laboratory Applications of Acid Yellow 199: A Technical Guide

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B3151290

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Abstract

Acid Yellow 199, a monoazo acid dye, is primarily recognized for its application in the textile industry for dyeing polyamide fibers.[1][2][3] However, its classification as a chemical and fluorescent stain suggests potential utility within the research and drug development sectors.[4] This technical guide synthesizes the available information on **Acid Yellow 199** and provides a framework for its potential laboratory applications, particularly in histological staining. While specific protocols for biological research are not widely published, this document extrapolates from the general principles of acid dye chemistry and established staining methodologies to propose a viable starting point for researchers. This guide also outlines the necessary safety precautions for handling this compound in a laboratory setting.

Introduction to Acid Yellow 199

Acid Yellow 199 is an organic sodium salt with the chemical formula $C_{19}H_{15}N_4NaO_6S$.[5] As an acid dye, its staining properties are conferred by its anionic nature, which allows it to form electrostatic bonds with cationic components in biological specimens, such as proteins. This characteristic makes it a candidate for use as a counterstain in various histological procedures.

Physicochemical Properties

A summary of the known physicochemical properties of **Acid Yellow 199** is presented in Table 1. It is an orange powder that is soluble in water.

Table 1: Physicochemical Properties of **Acid Yellow 199**

Property	Value	Reference(s)
Chemical Name	Sodium 4-({4-[(E)-(4-hydroxy-2-methylphenyl)diazenyl]phenyl}amino)-3-nitrobenzenesulfonate	
C.I. Name	Acid Yellow 199	
CAS Number	70865-20-2	
Molecular Formula	C ₁₉ H ₁₅ N ₄ NaO ₆ S	
Molecular Weight	450.40 g/mol	
Appearance	Orange/Yellow Powder	
Solubility	Soluble in water	

Spectral Properties

Detailed spectral data for **Acid Yellow 199**, including its absorption and emission maxima, molar extinction coefficient, and fluorescence quantum yield, are not readily available in the scientific literature. As an azo dye, it is expected to absorb light in the visible region of the spectrum. For context, a similar compound, Acid Yellow 17, exhibits absorption peaks at 224 nm, 254 nm, and 400 nm. It is crucial for researchers to experimentally determine the spectral properties of **Acid Yellow 199** in the desired solvent system to ascertain its suitability for fluorescence microscopy and to select appropriate filter sets. The fluorescence quantum yield of azo dyes can vary significantly and is influenced by molecular structure and environmental factors.

Potential Laboratory Applications: Histological Staining

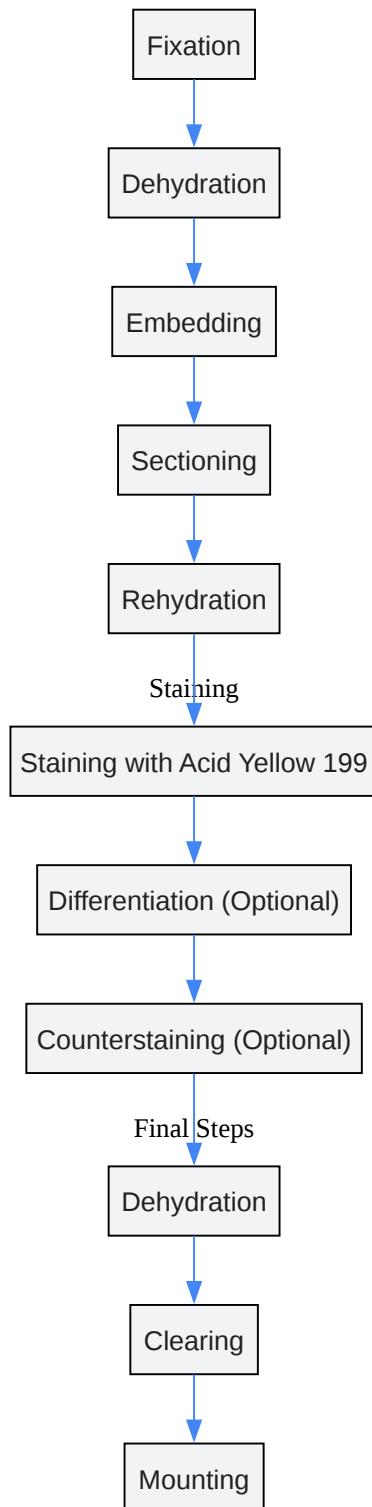
Based on the principles of acid dye staining, **Acid Yellow 199** holds potential as a component in polychromatic staining techniques, such as in variations of the Masson's trichrome stain. In these methods, different acid dyes with varying molecular weights and affinities are used sequentially to differentiate tissue components like cytoplasm, muscle, and collagen.

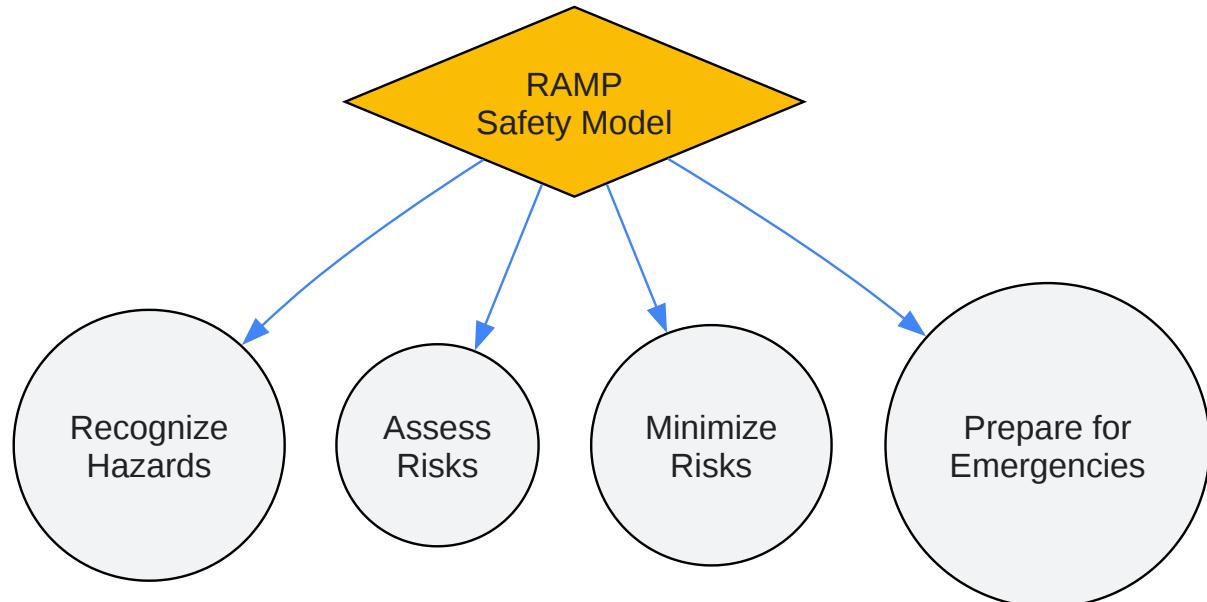
Principle of Staining

Acid dyes are anionic and bind to cationic (acidophilic) tissue components, which are primarily proteins. In a typical histological staining workflow, tissues are first fixed to preserve their structure, then dehydrated, embedded in paraffin, sectioned, and rehydrated before staining. The pH of the staining solution is a critical factor, as it affects the charge of both the dye and the tissue proteins, thereby influencing staining intensity.

The general workflow for histological staining is depicted in the following diagram:

Tissue Preparation





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